

Application Notes and Protocols for TH1020 in TLR5-Mediated Inflammation Research

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Compound of Interest

Compound Name: TH1020

Cat. No.: B611321

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Introduction

Toll-like receptor 5 (TLR5) is a key component of the innate immune system, recognizing bacterial flagellin and initiating a signaling cascade that leads to the production of pro-inflammatory cytokines. Dysregulation of TLR5 signaling has been implicated in various inflammatory diseases, making it an attractive target for therapeutic intervention. **TH1020** is a potent and selective small-molecule antagonist of the TLR5/flagellin complex.[1][2][3] These application notes provide detailed protocols for utilizing **TH1020** to study TLR5-mediated inflammation in a laboratory setting.

Mechanism of Action

TH1020 functions by directly interfering with the formation of the active TLR5 signaling complex. It binds to the interface between two TLR5 molecules, preventing the flagellin-induced dimerization required for downstream signal transduction.[1] This disruption effectively blocks the recruitment of the adaptor protein Myeloid differentiation primary response 88 (MyD88) and subsequent activation of the NF- κ B pathway, leading to a reduction in the expression of inflammatory mediators.[1][4][5]

Data Presentation

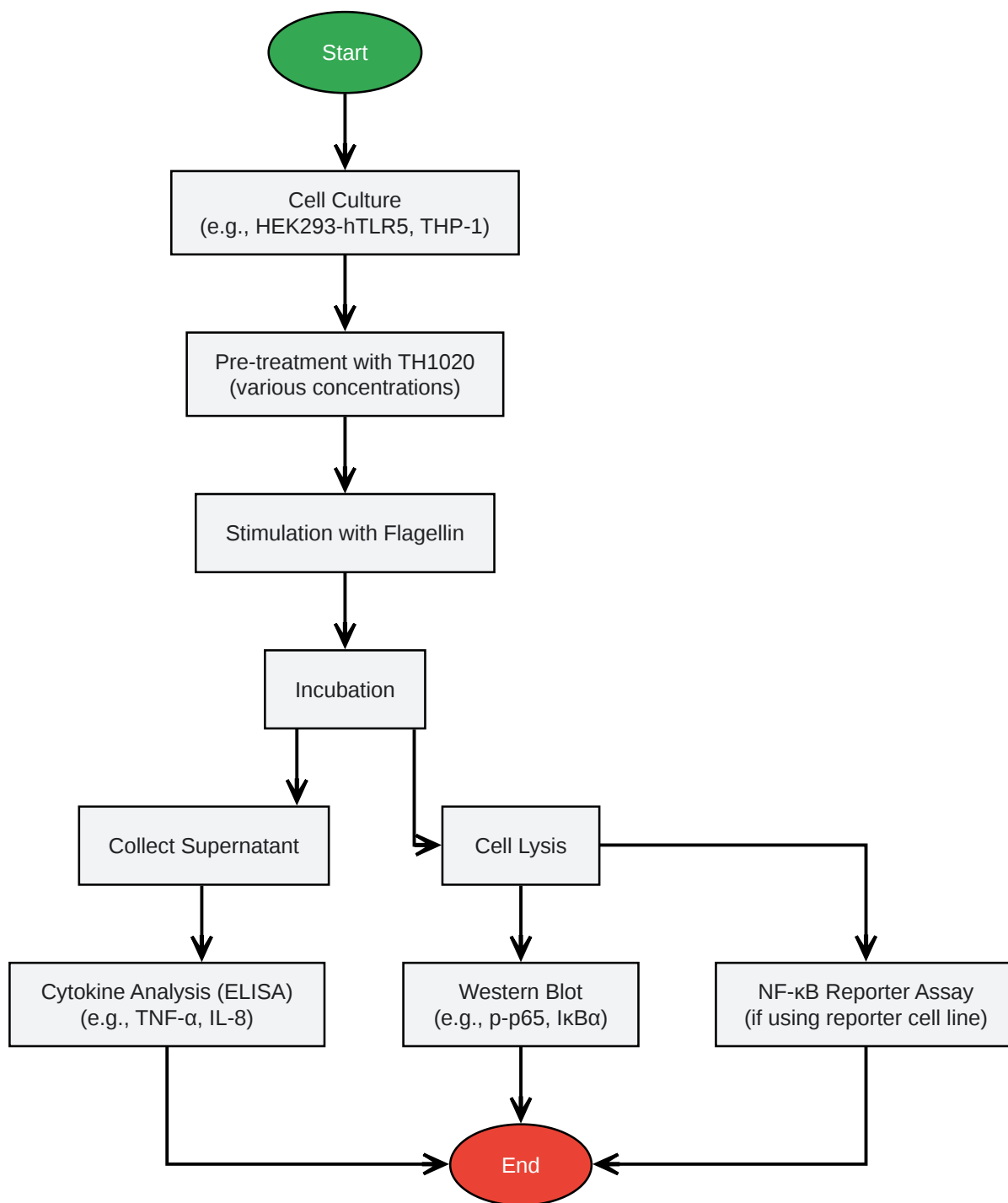
A summary of the quantitative data for **TH1020** is presented in the table below for easy reference and comparison.

Parameter	Value	Cell Line/System	Reference
IC50	0.85 μ M	TLR5/flagellin complex binding assay	[2] [3] [6]
Effective Concentration for TNF- α Inhibition	0.37 μ M (almost complete abolishment)	Not specified	[1] [2] [6]
Effective Concentration for IL-17C Inhibition	0.5 μ M (almost complete abolishment)	IPEC-J2 cells	[2] [6]
Selectivity	Negligible inhibition of TLR2, TLR4, TLR7, and TLR8; weak inhibition of TLR3	Various TLR reporter cell lines	[1]

Signaling Pathway Diagram

The following diagram illustrates the TLR5 signaling pathway and the point of inhibition by **TH1020**.





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References

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